

Health and safety information for handling 3-Thiopheneacrylic acid

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Compound of Interest

Compound Name: 3-Thiopheneacrylic acid

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Health and Safety for 3-Thiopheneacrylic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive health and safety information for **3-Thiopheneacrylic acid** (CAS No: 1195-52-4), a compound used in laboratory settings for chemical synthesis.^[1] Due to the limited availability of in-depth toxicological studies, this guide emphasizes established safety protocols, hazard classifications, and emergency procedures based on available Safety Data Sheets (SDS) and standardized testing guidelines. To the best of current knowledge, the specific chemical, physical, and toxicological properties of this compound have not been exhaustively investigated.^[1]

Chemical Identification and Physical Properties

3-Thiopheneacrylic acid is a solid crystalline substance. While data is limited, the table below summarizes key identification and physical characteristics for its isomers, which are often handled under similar laboratory conditions.

Property	Data	Reference
Chemical Name	3-(Thiophen-3-yl)acrylic acid	[1]
Synonyms	3-Thiopheneacrylic Acid	[2]
CAS Number	1195-52-4	[1]
Molecular Formula	C ₇ H ₆ O ₂ S	[1]
Molecular Weight	154.19 g/mol	[1]
Appearance	Off-white Solid Crystalline	[3]
Melting Point	150 - 154 °C	[3]
Boiling Point	298.9 °C at 760 mmHg (Predicted)	[4]
Storage Temperature	2-8°C, Keep in a dry area	[1]

Note: Data for isomers such as trans-3-(2-Thienyl)acrylic acid (CAS 1124-65-8) are similar and often referenced in safety documents.[4][5][6]

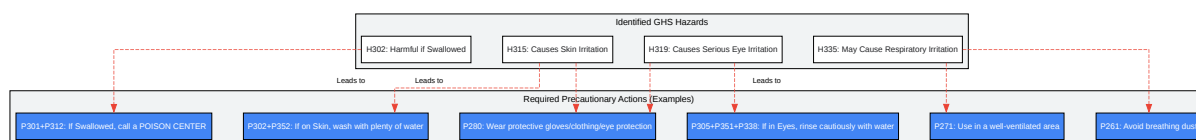
Hazard Identification and GHS Classification

3-Thiopheneacrylic acid is classified as hazardous under the Globally Harmonized System (GHS). The primary health risks are associated with acute oral toxicity, skin and eye irritation, and respiratory irritation.[1][5]

Hazard Class	GHS Category	Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	Warning	GHS07
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Warning	GHS07
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	Warning	GHS07
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	Warning	GHS07

Source: Aggregated data from multiple safety data sheets.[1][5]

Logical Flow of GHS Hazard Classification and Response



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Caption: Logical relationship between GHS hazards and required precautionary actions.

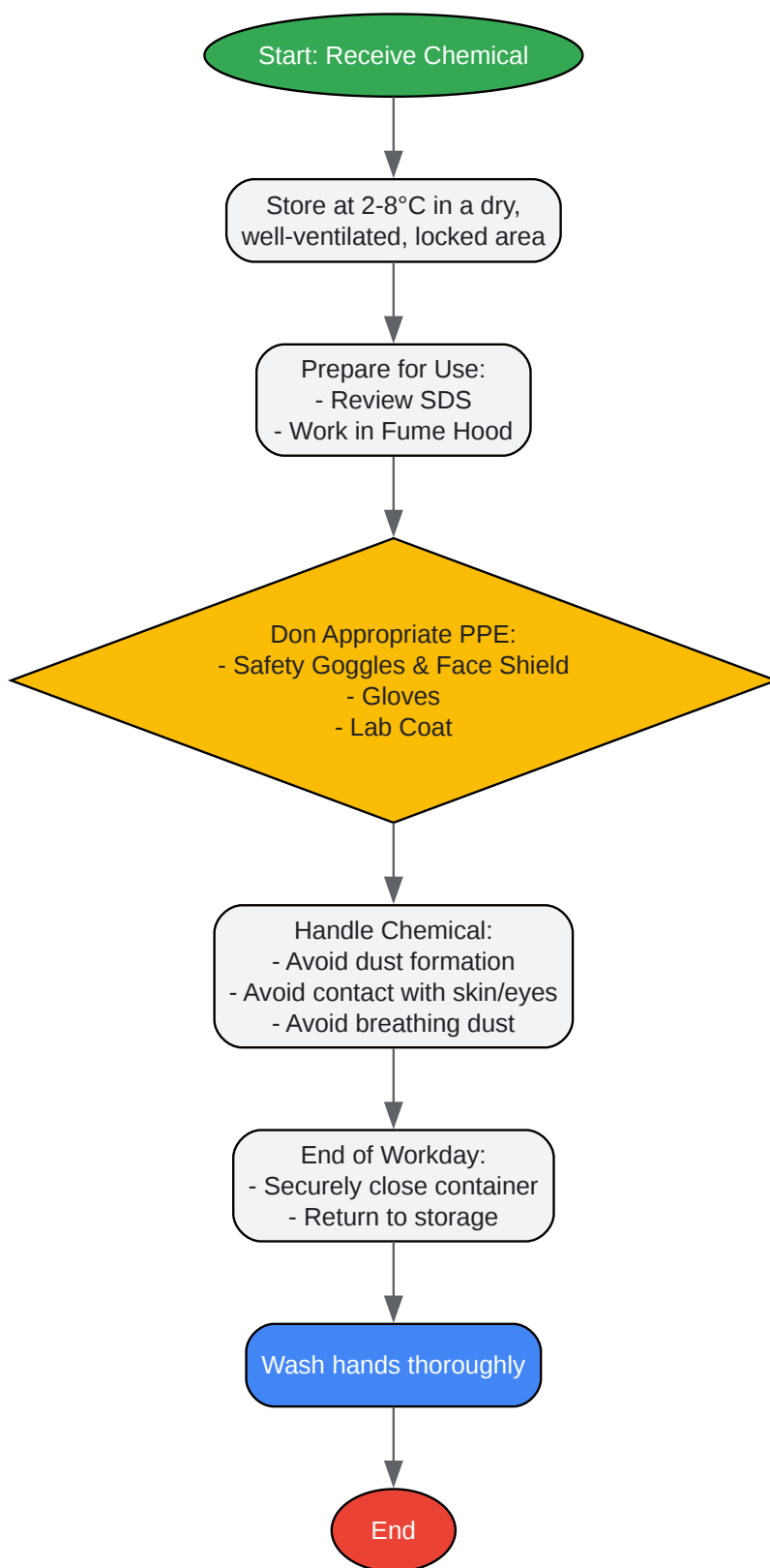
Safe Handling and Personal Protection

Adherence to good industrial hygiene and safety practices is paramount when handling **3-Thiopheneacrylic acid**.^[1] A systematic approach to handling ensures minimal exposure and risk.

Engineering Controls and Personal Protective Equipment (PPE)

Control Type	Recommendation	Reference
Engineering Controls	Work should be conducted in a well-ventilated area.[4] Use of a chemical fume hood is recommended to provide appropriate exhaust ventilation where dust is formed.[1] Emergency eye wash fountains and safety showers must be available in the immediate vicinity.[4]	[1][4]
Eye/Face Protection	Wear chemical safety goggles or glasses and a face shield.[4] Equipment must be tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[1]	[1][4]
Skin Protection	Handle with chemical-resistant gloves (e.g., nitrile rubber). Wear suitable protective clothing, such as a lab coat or long-sleeved clothing, to prevent skin exposure.[4][7]	[4][7]
Respiratory Protection	In case of inadequate ventilation or dust formation, wear a NIOSH/MSHA-approved respirator (e.g., N95 dust mask).[4][6]	[4][6]

Safe Handling and Storage Workflow



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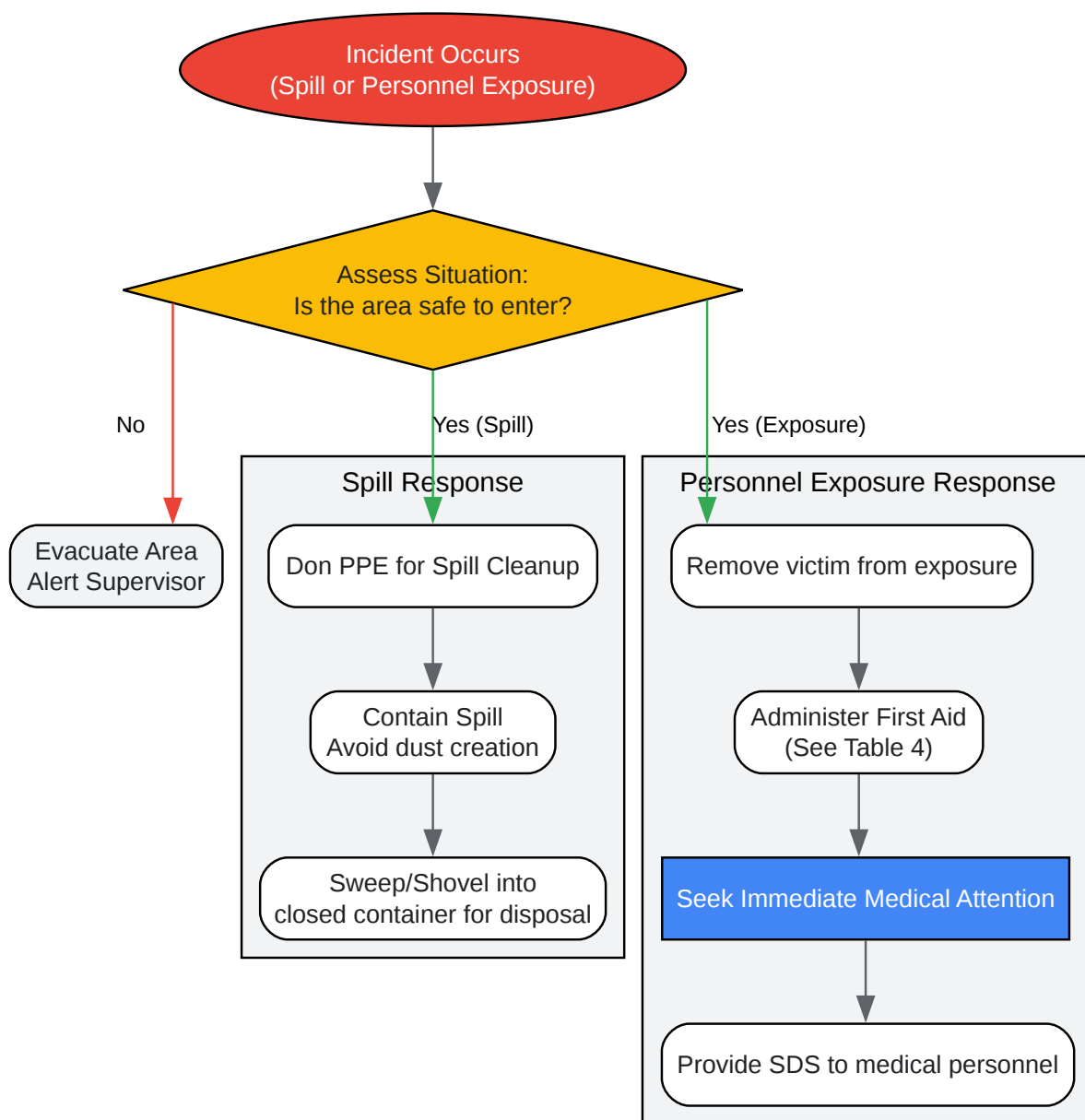
Caption: Standard workflow for the safe handling and storage of **3-Thiopheneacrylic acid**.

Emergency and First-Aid Procedures

In case of exposure or accidental release, immediate and appropriate action is critical. Always consult a physician and show them the Safety Data Sheet.^[1]

Exposure Route	First-Aid Measures	Reference
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Consult a physician immediately.[1][4]	[1][4]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician.[1]	[1]
Eye Contact	Rinse cautiously and thoroughly with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Consult a physician immediately.[1][4]	[1][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician immediately.[1][4]	[1][4]
Accidental Release	Evacuate personnel to a safe area. Wear appropriate PPE. Avoid dust formation. Sweep up the material, shovel into a suitable, closed container for disposal. Do not let the product enter drains.[1][4]	[1][4]

Emergency Response Workflow (Spill or Exposure)



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Caption: Decision workflow for responding to an accidental spill or personnel exposure.

Fire and Reactivity Data

Parameter	Information	Reference
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][4]	[1][4]
Special Hazards	Thermal decomposition can generate hazardous gases, including carbon oxides (CO, CO ₂) and sulfur oxides.[4][8]	[4][8]
Firefighter Protection	Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[1][4]	[1][4]
Chemical Stability	Stable under recommended storage conditions.[4][9]	[4][9]
Incompatible Materials	Strong oxidizing agents, strong bases.[4][8]	[4][8]
Hazardous Decomposition Products	Carbon monoxide, carbon dioxide, sulfur oxides.[8][9]	[8][9]

Toxicological Information and Experimental Protocols

No specific quantitative toxicological data (e.g., LD50 values) for **3-Thiopheneacrylic acid** are publicly available. The GHS classifications are based on notifications from suppliers. The following sections describe the standard methodologies for assessing the key hazards associated with this chemical, as would be required for a full toxicological profile.

Acute Oral Toxicity (GHS Category 4)

Protocol: OECD Test Guideline 423 (Acute Toxic Class Method).[3][10]

Methodology: This method is a stepwise procedure using a minimal number of animals to classify a substance's toxicity.[4]

- **Animal Model:** Typically, female rats are used.[\[11\]](#) Animals are fasted prior to dosing.
- **Dosing:** A starting dose (e.g., 300 mg/kg or 2000 mg/kg) is administered orally to a group of three animals. The substance is typically dissolved or suspended in an appropriate vehicle like water.[\[11\]](#)
- **Observation:** Animals are observed for mortality and clinical signs of toxicity (e.g., changes in skin, fur, eyes, respiration, and behavior) for at least 14 days. Body weight is recorded weekly.
- **Endpoint:** The classification is determined by the number of animals that survive or die at a given dose. If mortality is observed, the test may be repeated at a lower dose. If no mortality is observed, a higher dose may be tested to confirm the classification. The outcome places the substance into one of the GHS categories.

Skin Irritation (GHS Category 2)

Protocol: OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion).[\[5\]](#)[\[8\]](#)[\[12\]](#)

Methodology: This test evaluates the potential of a substance to cause reversible inflammatory changes to the skin.

- **Animal Model:** The albino rabbit is the preferred species.[\[5\]](#)
- **Application:** A small amount of the test substance (0.5 g for a solid) is applied to a patch of shaved skin (approx. 6 cm²) on one animal.[\[5\]](#) The patch is covered with a gauze dressing for a 4-hour exposure period.
- **Observation:** After the patch is removed, the skin is evaluated for erythema (redness) and edema (swelling) at 60 minutes, 24, 48, and 72 hours.[\[6\]](#)
- **Endpoint:** Skin reactions are scored based on a standardized grading scale. If the initial test shows a clear irritant effect, the test is concluded. If results are equivocal, up to two additional animals are tested. A substance is classified as a skin irritant if it produces a mean score of ≥ 2.3 but < 4.0 for erythema or edema in at least 2 of 3 tested animals.

Eye Irritation (GHS Category 2A)

Protocol: OECD Test Guideline 405 (Acute Eye Irritation/Corrosion).[1][7][13]

Methodology: This test assesses the potential of a substance to cause damage to the eye after a single application. A sequential testing strategy, starting with in vitro methods, is strongly recommended to reduce animal testing.[1][13]

- Animal Model: The albino rabbit is the recommended species.[7]
- Application: A single dose of the test substance (e.g., 0.1 mL of liquid or 0.1 g of solid) is applied into the conjunctival sac of one eye of a single animal. The other eye serves as an untreated control.[7]
- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.[7] The use of topical anesthetics and systemic analgesics is recommended to minimize pain and distress.[1]
- Endpoint: Lesions are scored according to a standardized scale. If severe or corrosive effects are seen in the first animal, the test is terminated. If not, the response is confirmed in up to two additional animals. A substance is classified as an eye irritant (Category 2A) if it produces reversible eye irritation within 21 days of observation.

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